

6-methoxy-N2-methylpyridine-2,3-diamine chemical properties and structure

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Compound of Interest

Compound Name: 6-methoxy-N2-methylpyridine-2,3-diamine

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An In-Depth Technical Guide to **6-methoxy-N2-methylpyridine-2,3-diamine**: Properties, Synthesis, and Applications

Introduction

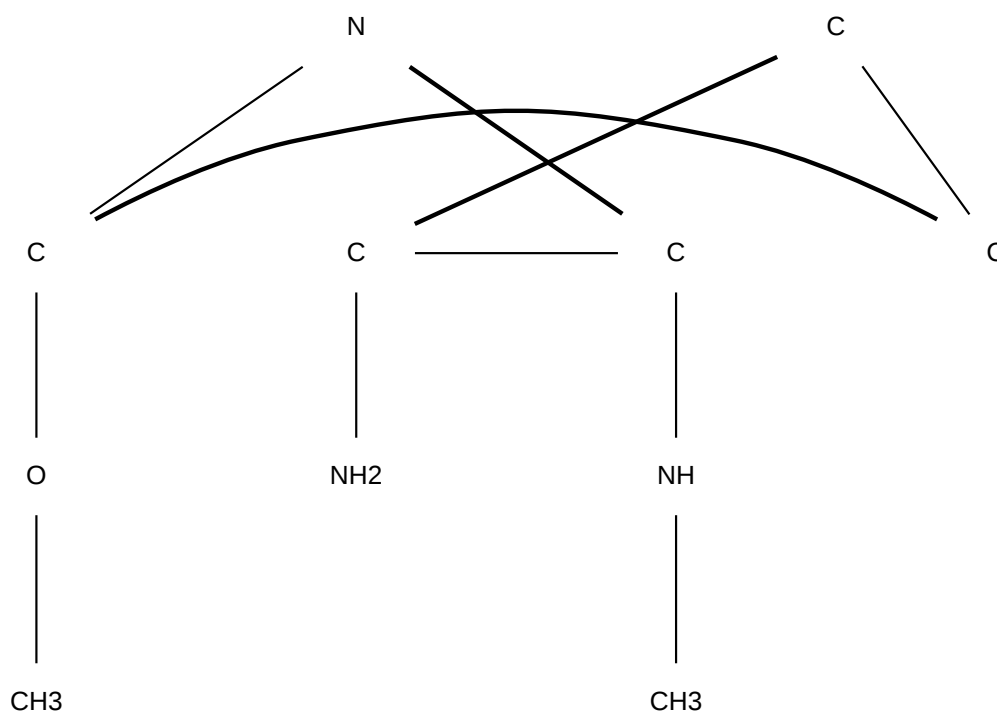
6-methoxy-N2-methylpyridine-2,3-diamine is a substituted pyridine derivative that has garnered significant interest in medicinal chemistry. Its unique arrangement of functional groups—a methoxy group, a primary amine, and a secondary methylamine—on a pyridine scaffold makes it a valuable and versatile building block for the synthesis of complex heterocyclic compounds. This guide provides a comprehensive overview of its chemical properties, structure, synthesis, and applications, with a particular focus on its role as a key intermediate in the development of novel therapeutic agents. The strategic positioning of its substituents allows for regioselective reactions, enabling the construction of fused ring systems that are central to the structure of many biologically active molecules.

Chemical Structure and Properties

The structural and electronic properties of **6-methoxy-N2-methylpyridine-2,3-diamine** are fundamental to its reactivity and utility as a chemical intermediate.

Molecular Structure

The molecule consists of a central pyridine ring substituted at the 2, 3, and 6 positions. The IUPAC name, **6-methoxy-N2-methylpyridine-2,3-diamine**, precisely describes these substitutions. The core structure features an electron-donating methoxy group at position 6, a primary amine at position 3, and a methylamino group at position 2.



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Caption: 2D Chemical Structure of **6-methoxy-N2-methylpyridine-2,3-diamine**.

Physicochemical Properties

A summary of the key physicochemical properties is presented in the table below. These values are critical for designing reaction conditions, purification procedures, and formulation strategies.

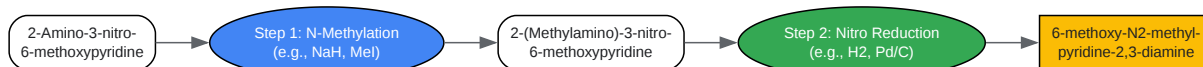
Property	Value	Source(s)
Molecular Formula	C ₇ H ₁₁ N ₃ O	
Molecular Weight	153.18 g/mol	
CAS Number	1211533-51-6	
Appearance	Solid	
Melting Point	108 - 110 °C	
Boiling Point (Predicted)	302.5±35.0 °C at 760 mmHg	
Density (Predicted)	1.18±0.1 g/cm ³	
pKa (Predicted)	5.43±0.10 (most basic)	
LogP (Predicted)	0.76	

Synthesis and Purification

The synthesis of **6-methoxy-N2-methylpyridine-2,3-diamine** is a multi-step process that requires careful control of reaction conditions to achieve high yield and purity. A common synthetic route starts from 2-amino-3-nitro-6-methoxypyridine.

Synthetic Workflow

The overall transformation involves two key steps: N-methylation of the amino group followed by the reduction of the nitro group. The choice of a selective methylation strategy is crucial to avoid methylation at undesired positions. The subsequent nitro reduction is typically achieved using standard catalytic hydrogenation or metal-based reducing agents.



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